

preparing Vatalanib succinate stock solutions for cell culture

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Compound Focus: Vatalanib Succinate

CAS No.: 212142-18-2

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Vatalanib Succinate: Key Properties & Preparation

Basic Chemical Properties

The table below summarizes the fundamental chemical and handling information for **Vatalanib succinate** that you will need before preparing your stock solution [1] [2].

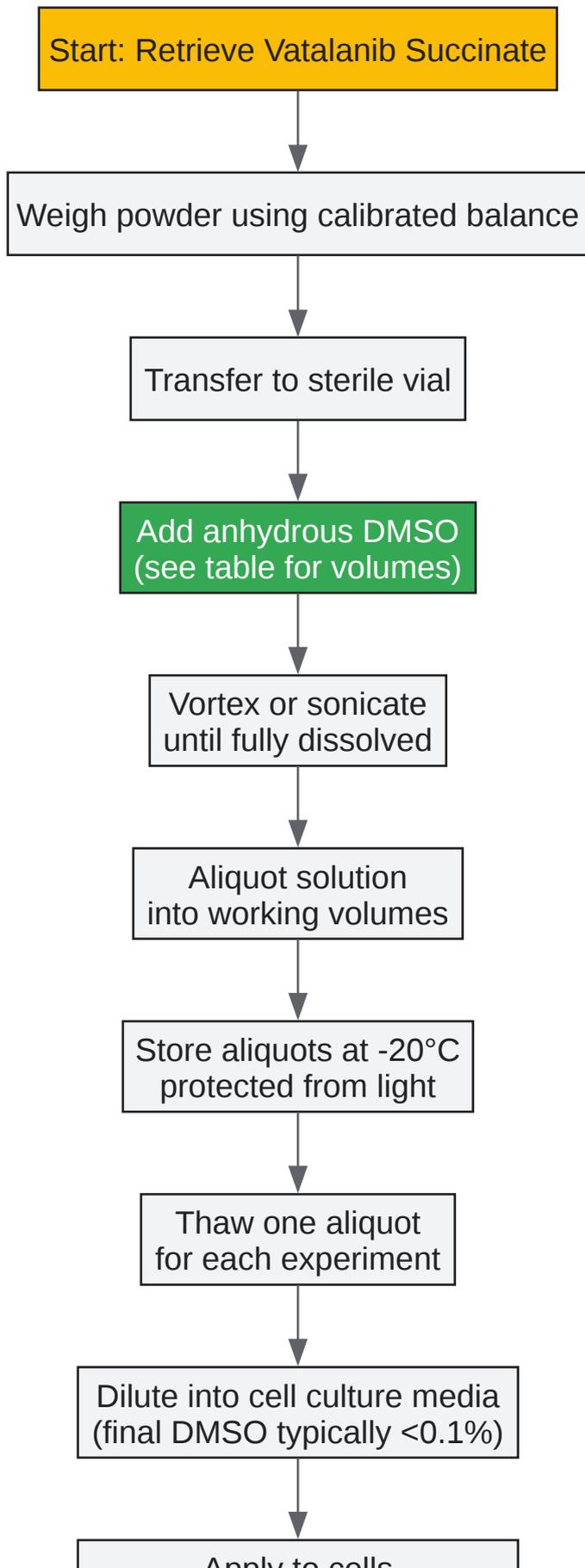
Property	Details
Chemical Name	N-(4-Chlorophenyl)-4-(4-pyridinylmethyl)-1-phthalazinamine succinate [1] [2]
Molecular Weight	464.9 g/mol [1] [2]
Purity	≥98% [1] [2]
Recommended Storage	Store lyophilized powder at -20°C, desiccated, and protected from light [1] [3].
Hazards	Harmful if swallowed. Very toxic to aquatic life with long-lasting effects [4].

Solubility and Stock Solution Preparation

Vatalanib succinate is most commonly dissolved in **DMSO**. The table below provides the standard calculations for creating a 100 mM stock solution, which is a typical concentration for further dilutions [2].

Parameter	Value / Instruction
Solvent	Anhydrous DMSO [1] [2] [3].
Max Solubility in DMSO	100 mM (approximately 46.5 mg/mL) [1] [2].
Example: 10 mM Stock	Reconstitute 5 mg of powder in 1.076 mL of DMSO [3].
Example: 100 mM Stock	Dissolve 5 mg of powder in 0.1076 mL (or 107.6 μ L) of DMSO [2].

The typical workflow for preparing and using a stock solution involves a series of careful steps, from initial preparation to experimental application, as outlined below.



Apply to cells
(see table for concentrations)

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Experimental Application in Cell Culture

When you are ready to use **Vatalanib succinate** in your cell culture experiments, consider the following typical working parameters based on research use.

Parameter	Typical Range	Notes
Working Concentration	0.5 - 50 μ M [3].	Must be determined empirically for each cell type and assay.
Pretreatment Duration	0.5 - 2 hours [3].	When used prior to a stimulator.
Treatment Duration Alone	Up to 72 hours [3].	Varies based on experimental endpoint.
Vehicle Control	Use culture media with the same final concentration of DMSO (e.g., 0.1% v/v).	Critical for controlling solvent effects.

Critical Safety & Handling Notes

- **Personal Protective Equipment (PPE):** Wear appropriate gloves, lab coat, and safety goggles. Avoid generating dusts or aerosols [4].
- **First Aid Measures:** If swallowed, rinse mouth with water and **do NOT induce vomiting**; call a physician or poison center immediately [4].
- **Environmental Hazard:** This compound is very toxic to aquatic life. Collect spillage and dispose of contents to an approved waste disposal plant. Avoid release into the environment [4].
- **Solution Stability:** Once reconstituted in DMSO, the solution is best used within 3 months to prevent loss of potency when stored at -20°C. Aliquot to avoid multiple freeze-thaw cycles [3].

Experimental Design Considerations

- **Mechanism of Action:** Vatalanib is a potent, ATP-competitive inhibitor of Vascular Endothelial Growth Factor Receptors (VEGFRs), with IC50 values of 37 nM for VEGFR-2 (KDR) and 77 nM for VEGFR-1 (Flt-1). It also inhibits other tyrosine kinases like PDGFR- β and c-Kit at sub-micromolar concentrations [1] [5] [3].
- **Evidence from Research:** A study on Atypical Teratoid Rhabdoid Tumors (ATRT) demonstrated that Vatalanib significantly reduced the growth of patient-derived ATRT cell lines in both 2D cell culture and 3D spheroid models [6]. This supports its application in inhibiting tumor cell viability in culture systems.

Conclusion

Successful use of **Vatalanib succinate** in cell culture hinges on proper preparation of a concentrated DMSO stock, careful handling due to its toxicity, and empirical determination of the optimal working concentration for your specific biological model.

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